

# Technical Guide: 1-(2-Bromophenylsulfonyl)-1H-pyrazole

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## Compound of Interest

Compound Name: 1-(2-Bromophenylsulfonyl)-1H-pyrazole

Cat. No.: B1294171

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CAS Number: 957120-65-9

## A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides an in-depth overview of **1-(2-Bromophenylsulfonyl)-1H-pyrazole**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. While specific detailed experimental data for this exact compound is limited in publicly available literature, this document compiles general methodologies for its synthesis and discusses its potential biological significance based on the activities of structurally related pyrazole-sulfonamide derivatives.

## Compound Identity and Properties

A summary of the key physicochemical properties for **1-(2-Bromophenylsulfonyl)-1H-pyrazole** is presented in Table 1.

Property	Value
CAS Number	957120-65-9
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub> S
Molecular Weight	287.13 g/mol
Chemical Name	1-(2-Bromophenylsulfonyl)-1H-pyrazole
Synonyms	1-(2-bromophenyl)sulfonylpyrazole
Predicted XlogP	2.2
InChI	InChI=1S/C9H7BrN2O2S/c10-8-4-1-2-5-9(8)15(13,14)12-7-3-6-11-12/h1-7H
InChIKey	QATUVNJTMAQYOC-UHFFFAOYSA-N
SMILES	C1=CC=C(C(=C1)S(=O)(=O)N2C=CC=N2)Br

## Synthesis and Experimental Protocols

The synthesis of N-substituted arylsulfonylpyrazoles, such as **1-(2-Bromophenylsulfonyl)-1H-pyrazole**, is typically achieved through the sulfonylation of a pyrazole ring. While a specific protocol for this compound is not readily available, a general and adaptable experimental procedure is outlined below, based on established methods for similar structures.

## General Experimental Protocol: Sulfonylation of Pyrazole

This protocol describes a representative synthesis of an N-arylsulfonylpyrazole.

### Materials:

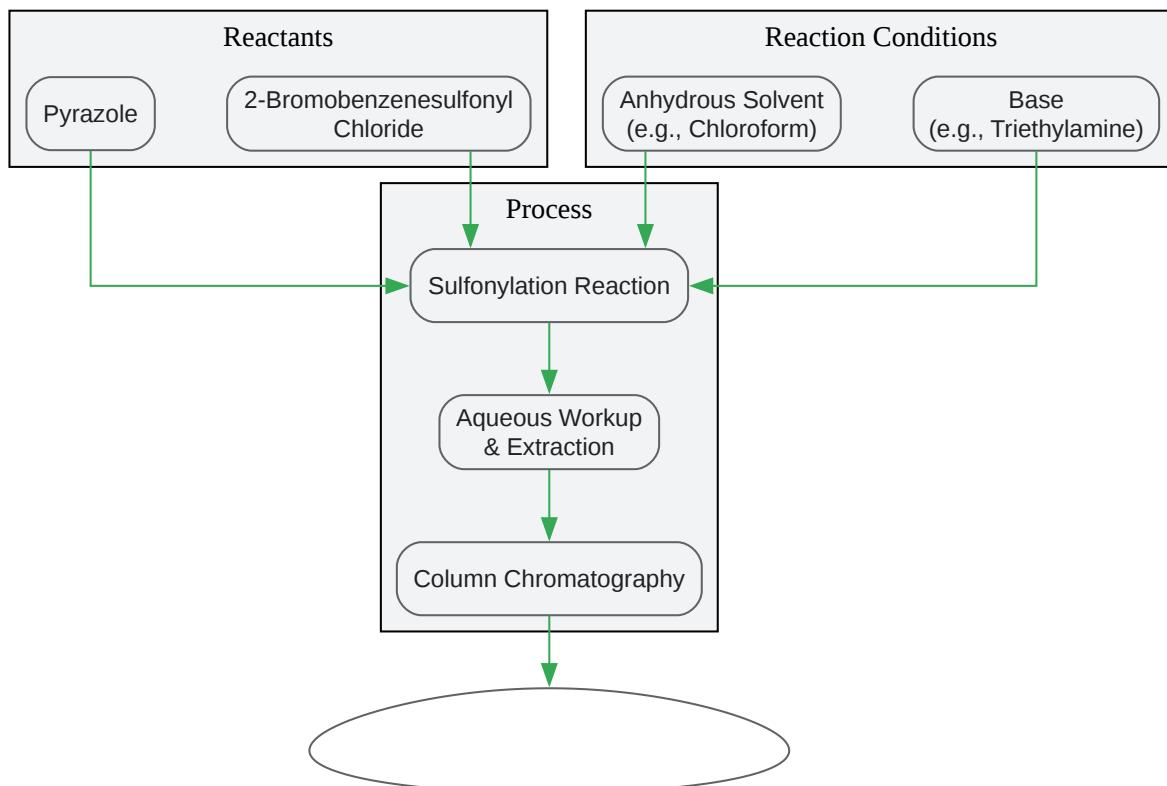
- Pyrazole
- 2-Bromobenzenesulfonyl chloride
- Anhydrous solvent (e.g., Chloroform, Dichloromethane, or Tetrahydrofuran)

- Base (e.g., Triethylamine or Pyridine)
- Stirring apparatus
- Reaction vessel with a nitrogen atmosphere inlet
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

Procedure:

- Reaction Setup: To a solution of pyrazole (1.0 equivalent) in an anhydrous solvent under a nitrogen atmosphere, add the base (1.1 to 1.5 equivalents).
- Addition of Sulfonyl Chloride: Cool the mixture in an ice bath (0 °C). Slowly add a solution of 2-bromobenzenesulfonyl chloride (1.0 equivalent) in the same anhydrous solvent to the stirred pyrazole solution.
- Reaction: Allow the reaction to warm to room temperature and stir for several hours (typically 4-24 hours). The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Workup: Upon completion, quench the reaction with water. Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., ethyl acetate). Wash the organic layer sequentially with a dilute acid solution (e.g., 1M HCl), a saturated sodium bicarbonate solution, and brine.
- Isolation and Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield the final product, **1-(2-Bromophenylsulfonyl)-1H-pyrazole**.

A general workflow for the synthesis of N-arylsulfonylpyrazoles is depicted in the following diagram.



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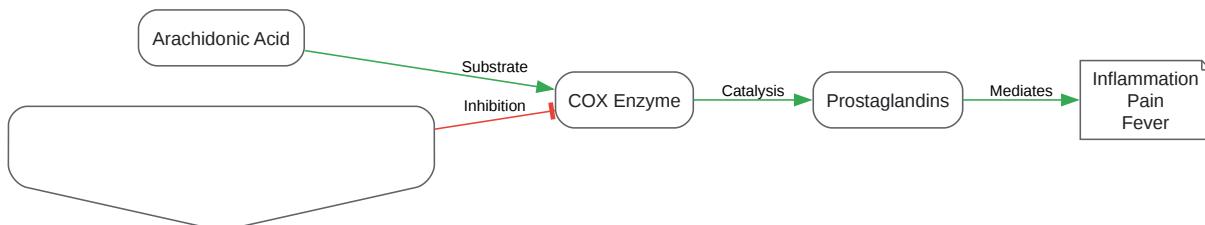
Caption: General Synthesis Workflow for N-Arylsulfonylpyrazoles.

## Potential Biological Activities and Signaling Pathways

While there is no specific biological data for **1-(2-Bromophenylsulfonyl)-1H-pyrazole**, the pyrazole and sulfonamide moieties are present in a wide range of biologically active compounds.<sup>[1]</sup> Pyrazole derivatives are known to exhibit a broad spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, anticancer, and neuroprotective effects.<sup>[2]</sup>

The sulfonamide group is a key feature of many antibacterial drugs (sulfa drugs) and other therapeutic agents. Therefore, it is plausible that **1-(2-Bromophenylsulfonyl)-1H-pyrazole** could be investigated for similar biological activities. For instance, many pyrazole-containing compounds act as inhibitors of enzymes such as cyclooxygenase (COX), which is involved in inflammatory pathways.

The following diagram illustrates a hypothetical mechanism where a pyrazole-sulfonamide derivative could inhibit the COX pathway, a common target for anti-inflammatory drugs.



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Caption: Hypothetical Inhibition of the COX Pathway.

## Concluding Remarks for Researchers

**1-(2-Bromophenylsulfonyl)-1H-pyrazole** represents a scaffold with potential for further investigation in drug discovery. Based on the known biological activities of related pyrazole and sulfonamide compounds, this molecule could be a candidate for screening in various assays, particularly for anti-inflammatory, antibacterial, and anticancer properties. The synthetic route to this compound is expected to be straightforward, allowing for the generation of analogs for structure-activity relationship (SAR) studies. Future research should focus on the synthesis and subsequent biological evaluation of this compound to determine its specific therapeutic potential.

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## References

- 1. Antiproliferative Activity of New Pyrazole-4-sulfonamide Derivatives: Synthesis and Biological Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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